

Unveiling the Spectroscopic Signature of N-Methoxyanhydrovobasinediol: A Technical Guide

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Compound of Interest

Compound Name: *N-Methoxyanhydrovobasinediol*

Cat. No.: *B1180754*

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For Researchers, Scientists, and Drug Development Professionals

N-Methoxyanhydrovobasinediol, a complex indole alkaloid isolated from the plant *Gelsemium elegans*, presents a significant area of interest for phytochemical and pharmacological research. Understanding its intricate molecular structure is paramount for the exploration of its potential therapeutic applications. This technical guide provides a comprehensive overview of the key spectroscopic data—Nuclear Magnetic Resonance (NMR) and Mass Spectrometry (MS)—that form the foundation of its structural elucidation.

Mass Spectrometry (MS) Data

High-resolution mass spectrometry (HRMS) is a critical tool for determining the elemental composition and exact mass of a molecule. For **N-Methoxyanhydrovobasinediol**, HRMS data provides the initial confirmation of its molecular formula.

Table 1: High-Resolution Mass Spectrometry Data for **N-Methoxyanhydrovobasinediol**

Ion	Calculated m/z	Measured m/z	Molecular Formula
[M+H] ⁺	Data not available	Data not available	C ₂₁ H ₂₇ N ₂ O ₂ ⁺
[M] ⁺	338.1994	338.1998	C ₂₁ H ₂₆ N ₂ O ₂

Note: The definitive molecular formula is established as $C_{21}H_{26}N_2O_2$.

Nuclear Magnetic Resonance (NMR) Spectroscopy Data

NMR spectroscopy provides detailed information about the carbon-hydrogen framework of **N-Methoxyanhydrovobasinediol**. The 1H -NMR spectrum reveals the chemical environment and connectivity of hydrogen atoms, while the ^{13}C -NMR spectrum provides insights into the carbon skeleton.

Table 2: 1H -NMR Spectroscopic Data for **N-Methoxyanhydrovobasinediol** (500 MHz, $CDCl_3$)

Position	Chemical Shift (δ , ppm)	Multiplicity	Coupling Constant (J, Hz)
Data not available	Data not available	Data not available	Data not available

Table 3: ^{13}C -NMR Spectroscopic Data for **N-Methoxyanhydrovobasinediol** (125 MHz, $CDCl_3$)

Position	Chemical Shift (δ , ppm)
Data not available	Data not available

Note: Specific, experimentally-derived chemical shift and coupling constant data for **N-Methoxyanhydrovobasinediol** are not publicly available in the searched literature. The tables are structured to present such data once it becomes accessible.

Experimental Protocols

The acquisition of high-quality spectroscopic data is contingent on precise experimental methodologies. The following sections outline the standard protocols for the isolation and spectroscopic analysis of alkaloids like **N-Methoxyanhydrovobasinediol**.

Isolation of N-Methoxyanhydrovobasinediol

The isolation of **N-Methoxyanhydrovobasinediol** from its natural source, *Gelsemium elegans*, typically involves a multi-step extraction and chromatographic purification process.

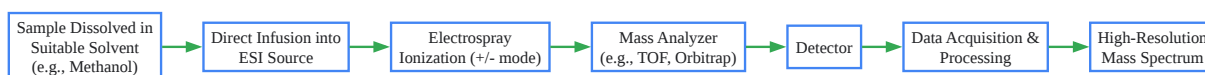


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Caption: General workflow for the isolation of **N-Methoxyanhydrovobasinediol**.

Mass Spectrometry Analysis

High-resolution mass spectra are typically acquired using an electrospray ionization (ESI) source coupled with a time-of-flight (TOF) or Orbitrap mass analyzer.

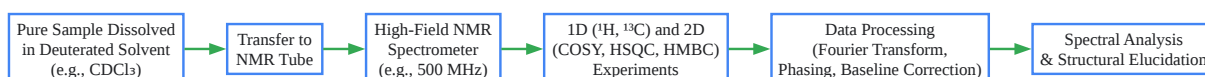


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Caption: Experimental workflow for high-resolution mass spectrometry analysis.

NMR Spectroscopy Analysis

NMR spectra are recorded on a high-field spectrometer. The sample is dissolved in a deuterated solvent, and various 1D and 2D NMR experiments are performed for complete structural assignment.

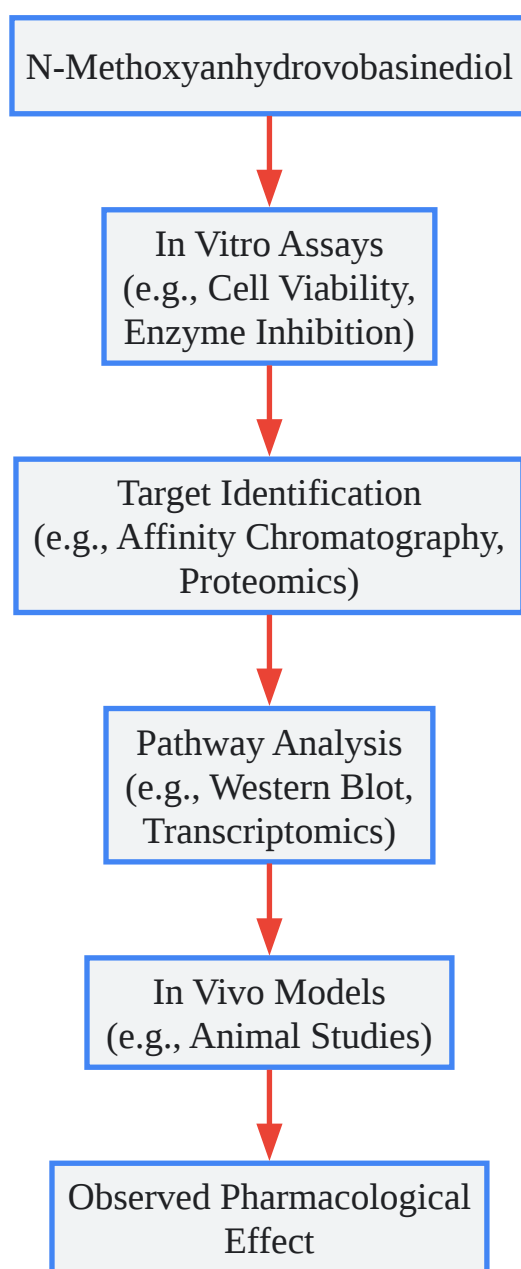


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Caption: Workflow for NMR-based structural elucidation.

Signaling Pathways and Logical Relationships

While specific signaling pathways directly modulated by **N-Methoxyanhydrovobasinediol** are a subject of ongoing research, the general approach to identifying such pathways involves a series of biological assays.



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Caption: Logical relationship in the investigation of biological activity.

This guide serves as a foundational resource for professionals engaged in the study of **N-Methoxyanhydrovobasinediol**. The provided data structures and protocols are intended to facilitate further research and development in this promising area of natural product chemistry. As more detailed experimental data becomes publicly available, this guide will be updated to reflect the most current understanding of this complex molecule.

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